

Application Notes and Protocols for eIF4A3-IN-17 in High-Throughput Screening

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Compound of Interest

Compound Name: eIF4A3-IN-17

Cat. No.: B12404689

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Introduction

Eukaryotic initiation factor 4A3 (eIF4A3) is a DEAD-box RNA helicase and a core component of the Exon Junction Complex (EJC), a dynamic multi-protein complex that plays a crucial role in post-transcriptional gene regulation, including mRNA splicing, transport, and nonsense-mediated mRNA decay (NMD).[1][2][3] Dysregulation of eIF4A3 has been implicated in various cancers, making it an attractive therapeutic target.[2] High-throughput screening (HTS) campaigns have been instrumental in identifying small molecule inhibitors of eIF4A3. This document provides detailed application notes and protocols for the use of **eIF4A3-IN-17**, a potent inhibitor of the eIF4F translation initiation complex, in HTS applications.

eIF4A3-IN-17 (also known as compound 61) is an analogue of Silvestrol, a natural product known to target the eIF4F complex.[4] Its mechanism of action involves interfering with the assembly of the eIF4F translation initiation complex, thereby inhibiting protein synthesis.[4][5][6][7]

Data Presentation

The following table summarizes the quantitative data for **eIF4A3-IN-17**, demonstrating its potent cellular activity.

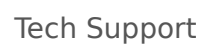
Compound Name	Synonym	Target	Assay Type	Cell Line	Potency (EC50/IC50)	Reference
eIF4A3-IN-17	Compound 61	eIF4F Complex	myc-LUC Reporter	MDA-MB-231	0.9 nM	[4]
eIF4F Complex	tub-LUC Reporter	MDA-MB-231	15 nM	[4]		
Cell Growth	Growth Inhibition	MDA-MB-231	1.8 nM	[4]		

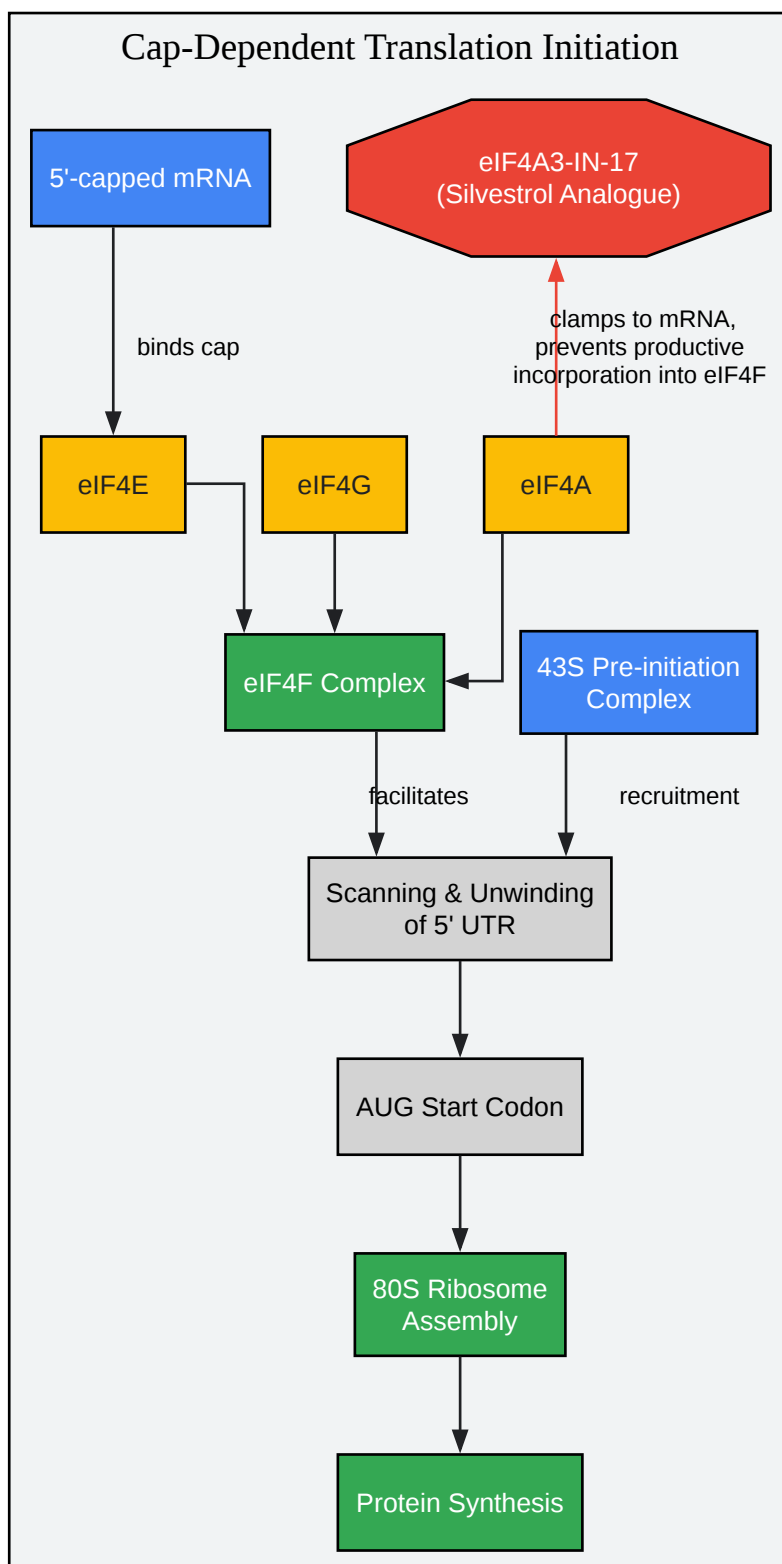
Mechanism of Action and Signaling Pathways

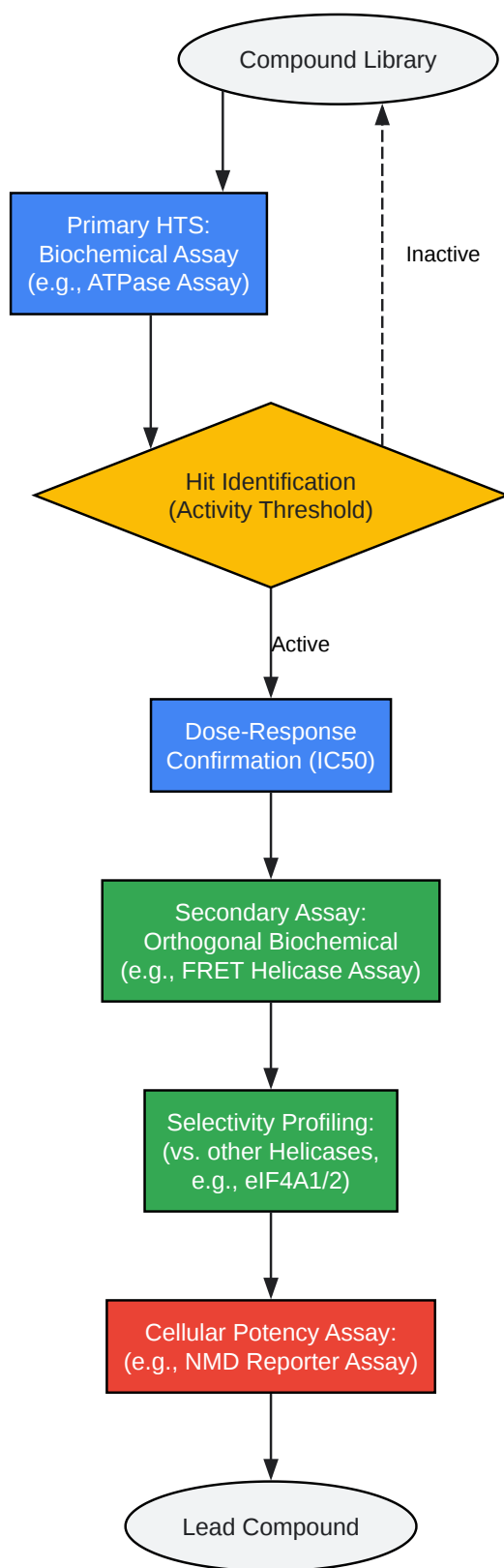
eIF4A3 is a central player in two critical cellular processes: EJC assembly/NMD and its indirect involvement in translation initiation as a component of the broader eIF4A family. **eIF4A3-IN-17**, being a Silvestrol analogue, primarily exerts its effect by disrupting the function of the eIF4F translation initiation complex.

The eIF4F complex, consisting of eIF4E, eIF4G, and eIF4A, is essential for cap-dependent translation initiation.[8][9] It unwinds the 5' untranslated region (UTR) of mRNAs to facilitate ribosome binding. Silvestrol and its analogues are thought to clamp eIF4A onto mRNA, preventing its productive incorporation into the eIF4F complex and stalling translation initiation.[5][6]

Below are diagrams illustrating the key signaling pathways and the proposed mechanism of action of **eIF4A3-IN-17**.







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